

Technical Guide: Solvation & Characterization of L-Ascorbyl 2,6-Dibutyrate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *L-Ascorbyl 2,6-Dibutyrate*

Cat. No.: *B8113343*

[Get Quote](#)

Executive Summary

L-Ascorbyl 2,6-Dibutyrate (AS-DB) (CAS: 4337-04-6) is a lipophilic ester derivative of L-ascorbic acid (Vitamin C).^[1] Unlike the parent molecule, which is highly hydrophilic and unstable in solution, AS-DB introduces two butyryl (C4) chains at the C-2 and C-6 positions.^[1] This structural modification fundamentally alters its solubility landscape, transitioning it from a water-soluble vitamin to an amphiphilic antioxidant.^[1]

This guide provides evidence-based solubility data, focusing on its high solubility in Ethanol (EtOH) and polar organic solvents, while defining its limitations in aqueous and non-polar media.^[1]

Physicochemical Profile & Mechanistic Insights

Molecular Architecture

The solubility of AS-DB is governed by the competition between its polar lactone core and its non-polar butyrate chains.^[1]

- **Core Scaffold:** The ascorbic acid ring retains the enediol structure (though the C-2 hydroxyl is esterified, affecting pKa and stability) and the furanone ring, providing polar interaction

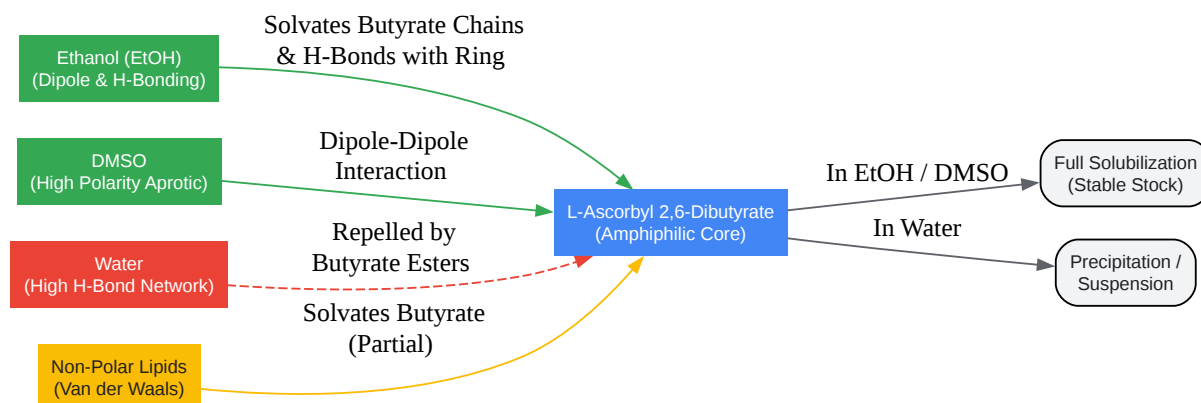
sites (H-bond acceptors).[1]

- **Lipophilic Modification:** The addition of butyrate groups (short-chain fatty acids) decreases the overall polarity (LogP increases relative to Ascorbic Acid).[1] However, because butyrate chains are relatively short (C4) compared to palmitate (C16), AS-DB retains significant solubility in polar organic solvents like ethanol and DMSO, rather than being restricted solely to non-polar lipids.[1]

Property	Value	Context
Molecular Formula		Esterified at C-2 and C-6 positions.[1][2]
Molecular Weight	316.31 g/mol	Moderate weight facilitates membrane permeation.[1]
Melting Point	123–127 °C	Crystalline solid at RT; requires heat or solvent for incorporation.[1]
Appearance	White to off-white powder	Indicates high purity (>98%).[1][3][4][5]
Optical Rotation		Measured in Ethanol (C=1), confirming solubility.[1][3]

Solvation Mechanism (Graphviz Visualization)

The following diagram illustrates how solvent molecules interact with AS-DB, highlighting the "Amphiphilic Bridge" effect of the butyrate esters.



[Click to download full resolution via product page](#)

Figure 1: Solvation mechanism of **L-Ascorbyl 2,6-Dibutyrate** showing high affinity for polar organic solvents (Ethanol, DMSO) due to dual interaction capabilities.

Solubility Landscape

The following data summarizes the solubility behavior of AS-DB. Note that "Soluble" in this context refers to the ability to create a clear stock solution at functional concentrations (≥ 10 mg/mL).^[1]

Solvent Class	Solvent	Solubility Rating	Comments
Alcohols	Ethanol (Absolute)	High (≥ 50 mg/mL)	Primary solvent of choice. TCI confirms solubility at C=1 (10mg/mL).[1] Suitable for biological stocks.[1]
Methanol	High	Good solvent, but toxicity limits biological use.[1]	
Isopropanol	Moderate	Soluble, but dissolution rate may be slower than EtOH.[1]	
Polar Aprotic	DMSO	Very High (≥ 100 mg/mL)	Excellent for high-concentration stocks.[1] Hygroscopic nature requires careful handling.[1]
DMF	High	Alternative to DMSO, but harder to remove/more toxic.[1]	
Aqueous	Water	Low / Insoluble	The butyrate chains disrupt the water lattice.[1] May form a dispersion or micellar suspension with surfactants.[1]
Lipids/Non-Polar	Vegetable Oils	Moderate	Soluble with heating.[1] Less lipophilic than Ascorbyl Palmitate.[1]
Hexane	Low	Likely insoluble due to the polarity of the	

ascorbyl core.[1]

Critical Insight: The "C4" Effect

Unlike Ascorbyl Palmitate (C16), which is strictly hydrophobic and requires oils or heating in alcohols, Ascorbyl Dibutyrate (C4) is short enough to maintain solubility in short-chain alcohols (Ethanol) without aggressive heating.[1] This makes it a superior candidate for cold-process formulations or heat-sensitive assays.[1]

Experimental Protocols

Protocol 1: Preparation of High-Purity Stock Solution (Ethanol)

Objective: Create a stable 50 mM stock solution for cell culture or formulation spiking.

Reagents:

- **L-Ascorbyl 2,6-Dibutyrate** (Purity $\geq 98\%$)[3][4][5][6]
- Ethanol (Absolute, anhydrous, $\geq 99.5\%$)
- Nitrogen gas () for purging[1]

Workflow:

- Calculate Mass: For 10 mL of 50 mM solution:
[1]
- Weighing: Weigh ~158 mg of AS-DB into a distinct, amber glass vial (light sensitive).
- Solvent Addition: Add 10 mL of Absolute Ethanol.
- Dissolution: Vortex for 30–60 seconds. The powder should dissolve rapidly at room temperature (

-) to form a clear, colorless solution.[\[1\]](#)
- Troubleshooting: If particles persist, sonicate for 2 minutes in a water bath (<30°C).[\[1\]](#)
 - Storage: Purge the headspace with

gas to prevent oxidation.[\[1\]](#) Cap tightly and store at

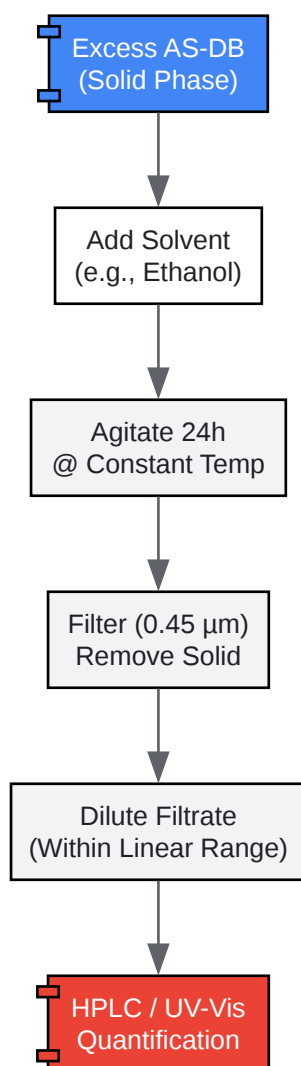
.

◦ Stability:[\[1\]](#)[\[4\]](#)[\[5\]](#) Stable for 1–3 months if kept anhydrous.[\[1\]](#)

Protocol 2: Saturation Solubility Determination (Shake-Flask Method)

Objective: Empirically determine the maximum solubility (

) in a specific solvent system (e.g., a cosmetic vehicle or proprietary solvent).[\[1\]](#)



[Click to download full resolution via product page](#)

Figure 2: Standardized workflow for determining saturation solubility.[1]

- Excess Addition: Add AS-DB in excess to the solvent (e.g., 100 mg into 1 mL) until solid precipitate remains visible.[1]
- Equilibration: Shake or stir at a constant temperature (e.g.,) for 24 hours.
- Filtration: Pass the supernatant through a 0.45 μm PTFE syringe filter (hydrophobic filter prevents drug loss).[1]
- Quantification: Dilute the filtrate with Ethanol and measure absorbance at

(typically ~255 nm, verify with scan) or analyze via HPLC.

Stability & Handling

- Hydrolysis Risk: AS-DB is an ester.^[1] In the presence of water and heat (or extreme pH), it will hydrolyze back into Ascorbic Acid and Butyric Acid.^[1]
 - Implication: Avoid aqueous storage.^[1] Prepare aqueous working solutions immediately prior to use.^[1]
- Oxidation: While more stable than pure Ascorbic Acid, the dibutyrate derivative is still susceptible to oxidative degradation.^[1]
 - Mitigation: Always use degassed solvents and store under inert gas (Argon/Nitrogen).^[1]
- Transesterification: Avoid protic solvents with strong acid/base catalysts, as the butyrate group can migrate or transesterify.^[1]

References

- Tokyo Chemical Industry (TCI). **L-Ascorbyl 2,6-Dibutyrate** Product Specification & SDS. Retrieved from .^[1]
- Chem-Impex International. **L-Ascorbyl 2,6-dibutyrate** Technical Data. Retrieved from .^[1]
- Santa Cruz Biotechnology. Safety Data Sheet: **L-Ascorbyl 2,6-Dibutyrate**. Retrieved from .^[1]^[7]
- Fujisawa, S., et al. (2002).^[1] A Quantitative Approach to the Free Radical Interaction Between Alpha-tocopherol or Ascorbate and Flavonoids. In Vivo. (Demonstrates use of AS-DB as a lipophilic model for radical polymerization assays). Retrieved from .^[1]
- ResearchGate. Solubility of l-(+)-Ascorbic Acid in Water, Ethanol, Methanol...^[1] (Contextual comparison for parent compound solubility). Retrieved from .^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. spectrumchemical.com](https://spectrumchemical.com) [spectrumchemical.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. L-Ascorbyl 2,6-Dibutyrate | 4337-04-6 | Tokyo Chemical Industry Co., Ltd.\(APAC\)](#) [tcichemicals.com]
- [4. chemimpex.com](https://chemimpex.com) [chemimpex.com]
- [5. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [6. pure-synth.com](https://pure-synth.com) [pure-synth.com]
- [7. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- To cite this document: BenchChem. [Technical Guide: Solvation & Characterization of L-Ascorbyl 2,6-Dibutyrate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8113343/docs#technical-guide-solvation-characterization-of-l-ascorbyl-2-6-dibutyrate\]](https://www.benchchem.com/product/b8113343/docs#technical-guide-solvation-characterization-of-l-ascorbyl-2-6-dibutyrate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)